

Personal protective equipment for handling 5-Methoxy-alpha-methyltryptamine

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Compound of Interest

Compound Name: 5-Methoxy-alpha-methyltryptamine

Cat. No.: B072275

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Essential Safety and Handling Guide for 5-Methoxy-alpha-methyltryptamine

This document provides critical safety protocols and logistical information for researchers, scientists, and drug development professionals handling **5-Methoxy-alpha-methyltryptamine** (5-MeO- α MT). The following procedural guidance is intended to ensure safe handling, storage, and disposal of this potent psychoactive compound.

Chemical Identifier:

- Chemical Name: **5-Methoxy-alpha-methyltryptamine**[\[1\]](#)
- CAS Number: 1137-04-8[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Formula: C₁₂H₁₆N₂O[\[1\]](#)[\[2\]](#)
- Appearance: Crystalline solid[\[2\]](#)

Primary Hazards: **5-Methoxy-alpha-methyltryptamine** is a hazardous substance that requires careful handling. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

- Acute Toxicity: Harmful if inhaled or swallowed.[\[4\]](#)

- Irritation: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[3]
- Regulatory Status: In the United States, the Drug Enforcement Administration (DEA) considers 5-MeO- α MT a controlled substance analogue.[5] It is a scheduled or prohibited substance in several other countries.[5]

Personal Protective Equipment (PPE)

All personnel must use the following personal protective equipment when handling 5-MeO- α MT. This equipment should be donned before entering the designated handling area and doffed before exiting.

Protection Type	Specification	Rationale
Respiratory	NIOSH-approved full-face respirator.[4]	To prevent inhalation of airborne particles, which is a primary exposure route. Harmful if inhaled.
Eye & Face	Tightly fitting safety goggles with side shields or a full-face respirator.[4]	Protects against splashes and airborne particles, preventing serious eye irritation.[3]
Hand	Double-gloving with chemical-resistant gloves (e.g., nitrile), both inner and outer layers.[6][7]	Prevents skin contact and absorption. The substance is a known skin irritant.[3]
Body	Chemical-resistant disposable coverall or lab coat worn over personal clothing.[4][8]	Provides a barrier against accidental spills and contamination of personal clothing.
Feet	Closed-toe shoes, preferably chemical-resistant safety boots.	Protects feet from spills and falling objects in the laboratory environment.

Operational Plan: Step-by-Step Handling Protocol

All handling of 5-MeO- α MT must be performed within a certified chemical fume hood to minimize inhalation exposure.^[9]

1. Preparation:

- Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
- Assemble all necessary equipment (e.g., spatulas, weighing paper, glassware, solvents) and place it inside the fume hood.
- Don all required PPE as specified in the table above.
- Have an emergency spill kit readily accessible.

2. Aliquoting and Weighing:

- Perform all manipulations of the solid compound, including weighing, inside the fume hood to contain dust.^[9]
- Use anti-static weighing dishes to prevent dispersal of the fine powder.
- Handle the substance gently to minimize dust generation.^{[8][9]}

3. Dissolution and Use:

- If preparing a solution, add the solvent to the vessel containing the pre-weighed 5-MeO- α MT slowly to avoid splashing.
- Keep all containers tightly sealed when not in immediate use.^[9]
- Do not eat, drink, or smoke in the handling area.^{[4][9]}

4. Post-Handling Decontamination:

- Decontaminate all surfaces and equipment within the fume hood using an appropriate solvent (e.g., ethanol, isopropanol) followed by a cleaning agent.
- Carefully remove and dispose of all single-use items, including gloves and weighing paper, into the designated hazardous waste container.
- Wash hands and any exposed skin thoroughly with soap and water after completing work and removing PPE.^{[4][8]}

Storage and Disposal Plan

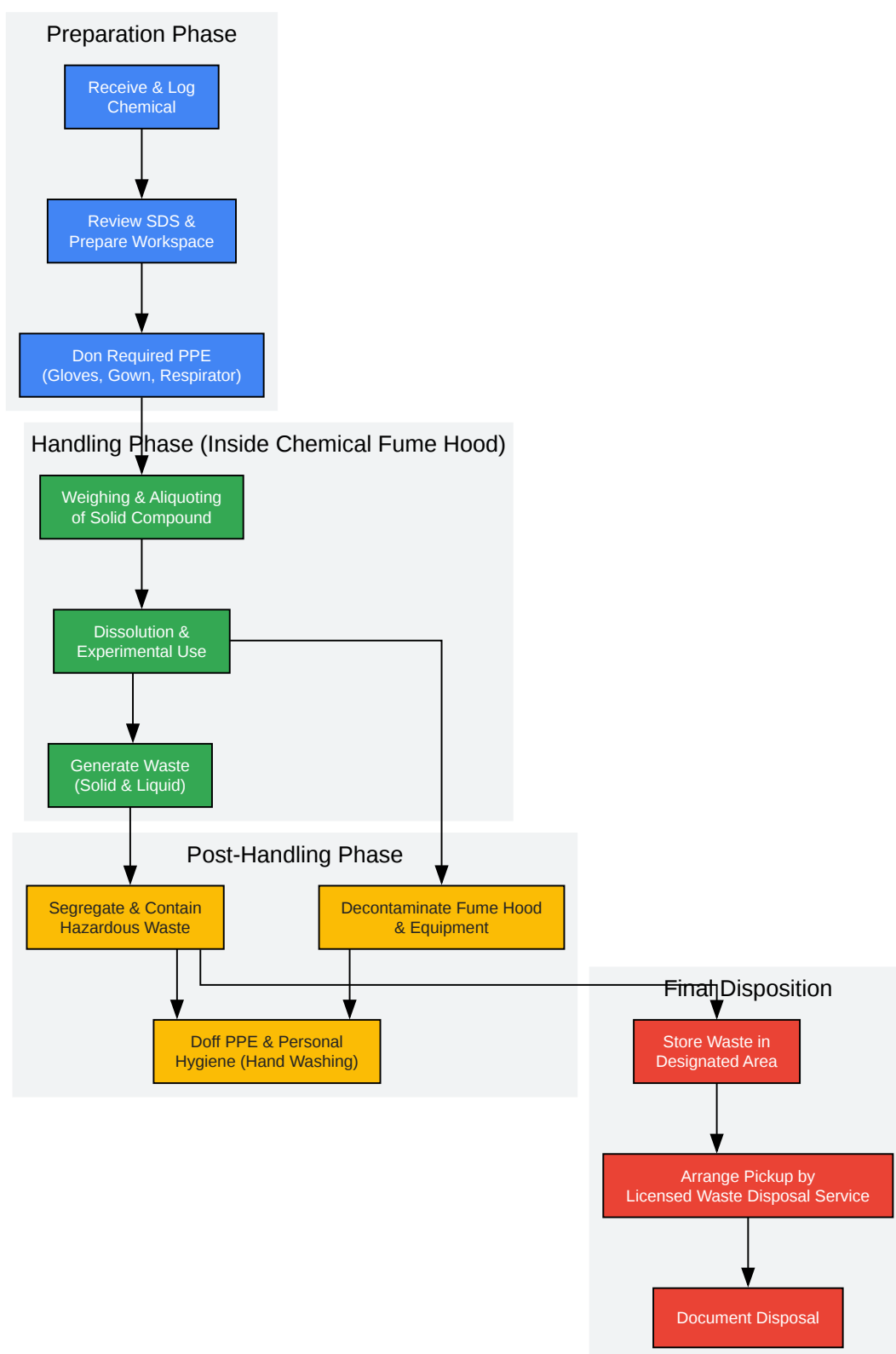
Storage:

- Security: The substance must be stored in a securely locked cabinet or safe to prevent unauthorized access.[\[3\]](#)[\[9\]](#)
- Conditions: Keep the container tightly closed in a dry, well-ventilated area.[\[9\]](#) For long-term stability, store at -20°C.[\[2\]](#)
- Atmosphere: For sensitive applications, storing under an inert atmosphere is recommended.[\[9\]](#)
- Labeling: The container must be clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

Disposal:

- Waste Segregation: Segregate waste into "solid" (e.g., contaminated gloves, wipes, plasticware) and "liquid" (e.g., unused solutions, solvent rinses) streams.
- Waste Containers: Use dedicated, clearly labeled, and leak-proof containers for hazardous waste.
- Regulatory Compliance: All waste must be disposed of through an approved hazardous waste disposal facility.[\[3\]](#)[\[4\]](#) Adhere strictly to all local, regional, and national regulations.
- Environmental Protection: Do not allow the substance or its waste to enter sewers or waterways.

Procedural Workflow for Handling 5-Methoxy-alpha-methyltryptamine



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Caption: Workflow for safe handling of **5-Methoxy-alpha-methyltryptamine**.

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